Technical Guide: Stability and Storage of H-D-Glu(OMe)-Otbu·HCl

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Compound of Interest

Compound Name:	*H-D-Glu(Ome)-Otbu.HCl*
CAS No.:	*23736-76-7*
Cat. No.:	*B3179728*

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Abstract

This technical guide provides a rigorous analysis of the stability profile, degradation mechanisms, and optimal storage protocols for H-D-Glu(OMe)-Otbu[1]·HCl (D-Glutamic acid

-tert-butyl ester

-methyl ester hydrochloride). As a mixed diester derivative of D-glutamic acid, this compound presents a unique set of stability challenges—specifically the competing risks of acid-catalyzed deprotection and base-catalyzed cyclization (lactamization). This document is designed for medicinal chemists and process scientists requiring high-fidelity handling procedures to maintain compound integrity (>98% purity) during drug development workflows.

Chemical Identity and Structural Context[2][3]

To ensure precise handling, we must first establish the specific regiochemistry of the compound, as the position of the ester groups dictates the primary degradation pathways.

- Common Name: H-D-Glu(OMe)-Otbu·HCl

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- Systematic Name: D-Glutamic acid 1-tert-butyl ester 5-methyl ester hydrochloride
- Molecular Formula: C

  H

  NO

  [2] · HCl
- Molecular Weight: 253.7 g/mol (free base) + 36.5 (HCl)

  290.2 g/mol
- Structural Configuration:
  - -Carboxyl: Protected as a tert-butyl ester (Otbu). This group is sterically bulky and acid-labile.
  - -Carboxyl (Side Chain): Protected as a methyl ester (OMe). This group is less sterically hindered and susceptible to nucleophilic attack.
  - N-Terminus: Protonated amine (ammonium chloride salt), which is critical for stability.

Degradation Mechanisms: The "Why" Behind the Protocol

The stability of H-D-Glu(OMe)-Otbu·HCl is governed by three primary vectors: Hygroscopicity, Cyclization, and Hydrolysis. Understanding the causality between these factors is essential for designing effective storage protocols.

The Primary Threat: Intramolecular Cyclization (Pyroglutamate Formation)

The most critical degradation pathway for Glutamic acid

-esters is the formation of Pyroglutamic acid (pGlu) derivatives.

- Mechanism: The

-amino group acts as a nucleophile, attacking the

-carbonyl carbon (the methyl ester). This results in the expulsion of methanol and the formation of a 5-membered lactam ring.

- Risk Factor: In the HCl salt form, the amine is protonated (

) and non-nucleophilic, rendering the compound stable. However, if the compound absorbs moisture (hygroscopicity) or is exposed to basic vapors, the equilibrium shifts toward the free amine (

  ), triggering rapid cyclization.

- Regiochemical Sensitivity: Because the side chain is a methyl ester (OMe) rather than a bulky tert-butyl ester, this compound is significantly more prone to cyclization than its isomer H-Glu(Otbu)-OMe. The methoxy group is a smaller, better leaving group in this context, facilitating the lactamization.

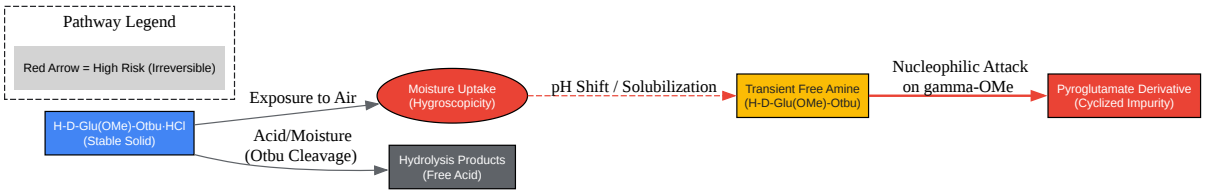
Secondary Threat: Hydrolysis and Acidolysis

- -Otbu Cleavage: The tert-butyl ester is acid-labile. While the HCl salt provides stability, the presence of excess moisture can create a locally acidic environment (micro-droplets) that autocatalyzes the cleavage of the Otbu group to isobutylene and the free acid.
- -OMe Hydrolysis: The methyl ester is susceptible to standard hydrolysis, particularly if the pH drifts above neutral.

Visualization of Degradation Pathways

The following diagram illustrates the competing degradation pathways based on environmental triggers.

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Figure 1: Degradation pathways of H-D-Glu(OMe)-Otbu·HCl. The red path highlights the critical risk of cyclization driven by moisture and deprotonation.

Storage and Handling Protocols

To mitigate the risks identified above, the following "Self-Validating" storage system is recommended.

Long-Term Storage Conditions

Parameter	Specification	Rationale
Temperature	-20°C (± 5°C)	Kinetic suppression of cyclization and hydrolysis rates.
Atmosphere	Inert Gas (Argon/Nitrogen)	Displaces oxygen and, more importantly, atmospheric moisture.[1]
Container	Amber Glass + Parafilm/Tape	Amber glass protects from light (minor risk); Parafilm ensures seal integrity against moisture ingress.
Desiccant	Silica Gel / Molecular Sieves	Essential secondary barrier to scavenge trapped moisture within the secondary container.

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Handling Workflow (The "Warm-Up" Rule)

A common failure point occurs when retrieving the compound from cold storage. Opening a cold bottle in a warm, humid lab causes immediate condensation on the hygroscopic salt, initiating degradation.

Protocol:

- Remove the container from the -20°C freezer.
- Place in a desiccator at room temperature.
- WAIT until the container reaches ambient temperature (approx. 30-60 mins).
- Open only under a dry atmosphere or inside a glovebox if available.
- Re-seal immediately under inert gas after weighing.

Solubilization and Solution Stability

- Solvent Choice: Use anhydrous solvents (DMF, DMSO, or DCM). Avoid protic solvents (Methanol/Ethanol) for long durations as they can facilitate transesterification.
- Solution Lifespan: Prepare fresh. If storage is necessary, acidify slightly (e.g., 0.1% HCl in solvent) to ensure the amine remains protonated, preventing cyclization. Do not store in basic buffers.

Quality Control and Validation

Before using this building block in critical synthesis steps, validate its integrity using the following methods.

Analytical Validation

- HPLC/UPLC:
  - Column: C18 Reverse Phase.

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- Mobile Phase: Water/Acetonitrile with 0.1% TFA (Acidic modifier keeps the amine protonated during analysis).
- Detection: 210-220 nm (low UV absorption due to lack of chromophores; high concentration may be needed).
- Target Impurity: Look for the Pyroglutamate peak (typically elutes earlier due to loss of the hydrophobic methyl group and formation of the polar lactam, though the loss of the charged amine changes retention significantly).

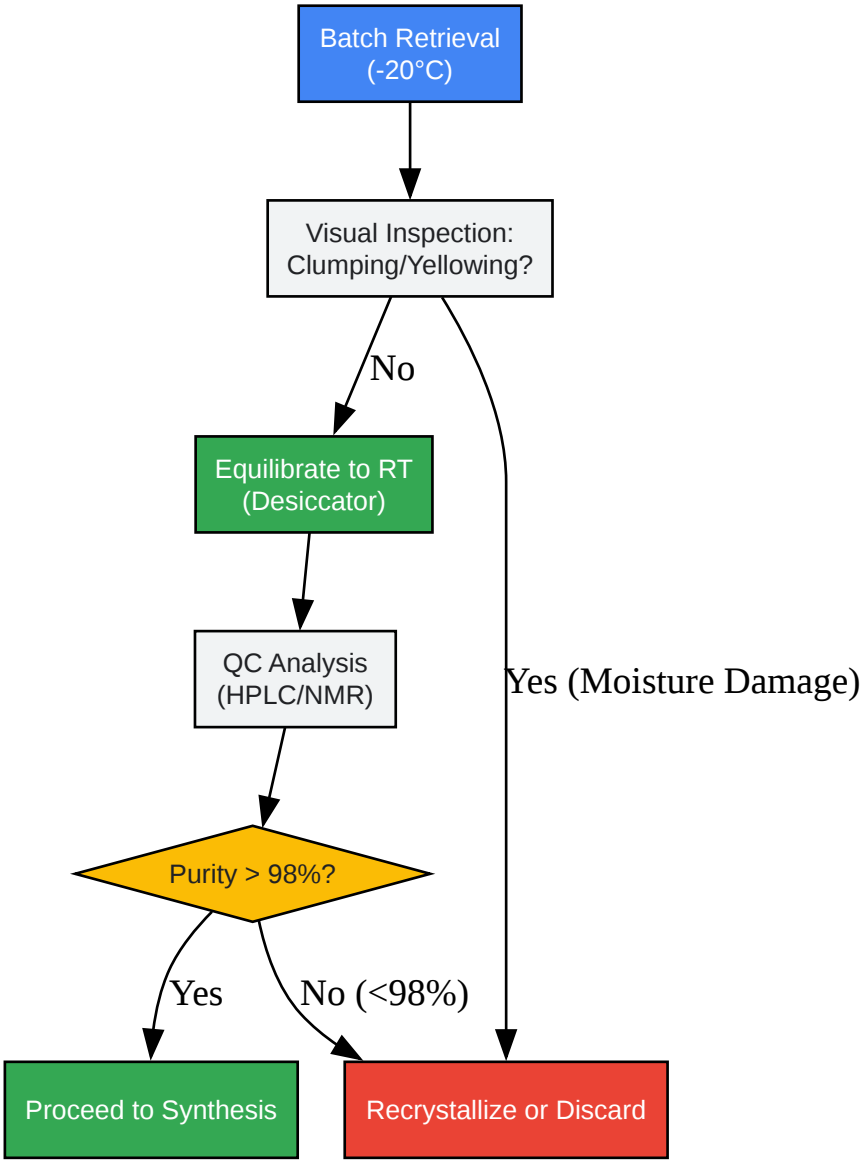
- 1H-NMR (DMSO-d6):
  - Check for the integrity of the tert-butyl singlet (~1.4 ppm) and the methyl ester singlet (~3.6 ppm).
  - Diagnostic Signal: The disappearance of the ammonium protons (broad singlet ~8.0-8.5 ppm) or the shift of

    -protons indicates cyclization.

Decision Tree for Usage

Use this logic flow to determine if a batch is safe to use.

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Figure 2: QC Decision Tree for H-D-Glu(OMe)-Otbu·HCl usage.

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